

Technical Guide: Physical Properties & Applications of N,N,N',N'-Tetramethylmalonamide (TMMA)

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Compound of Interest

Compound Name: *N,N,N',N'-Tetramethylmalonamide*

CAS No.: 7313-22-6

Cat. No.: B1589663

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Executive Summary

N,N,N',N'-Tetramethylmalonamide (TMMA) represents a critical structural motif in the field of separation science and coordination chemistry. While often overshadowed by its more lipophilic derivatives (e.g., DMDOHEMA) in industrial nuclear reprocessing (DIAMEX processes), TMMA serves as the fundamental "model diamide."^[1] Its compact structure allows for precise crystallographic characterization of lanthanide/actinide complexes, providing the mechanistic baseline for designing advanced extractants.^[1]

This guide moves beyond basic catalog data to analyze TMMA's physical behaviors, providing researchers with the operational parameters necessary for solvent extraction, organic synthesis, and ligand design.^[1]

Part 1: Chemical Identity & Structural Analysis^[1]

TMMA is a short-chain, tetra-alkylated diamide.^[1] Unlike primary amides, it lacks hydrogen bond donors, resulting in distinct solubility and volatility profiles.^[1] Its "bite angle"—determined

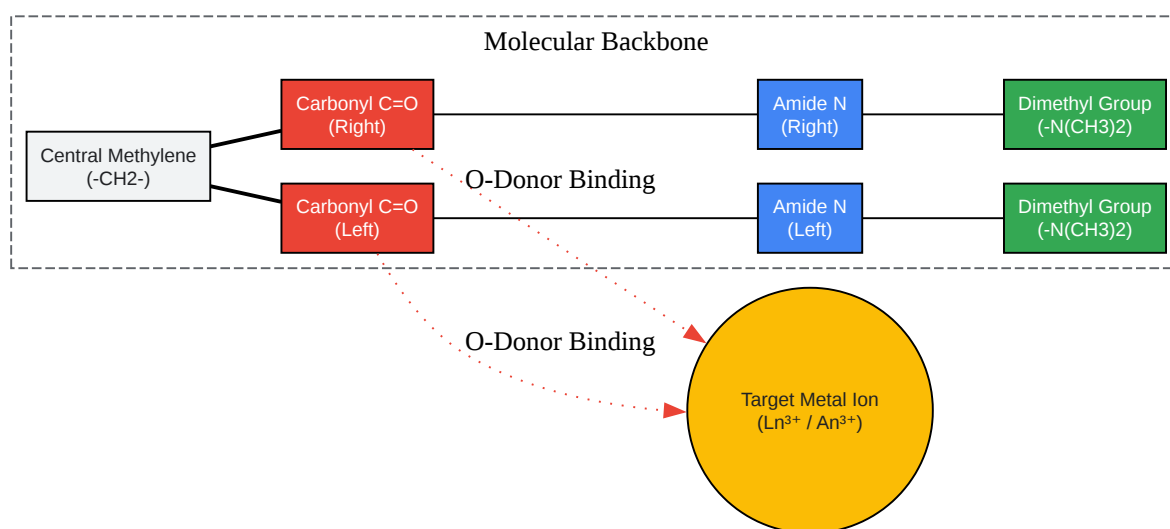
by the central methylene bridge—is optimized for bidentate coordination with f-block elements.
[1]

Core Identity Data[1][2]

Parameter	Value
IUPAC Name	N,N,N',N'-Tetramethylpropanediamide
CAS Number	7313-22-6
Molecular Formula	C ₇ H ₁₄ N ₂ O ₂
Molecular Weight	158.20 g/mol
SMILES	CN(C)C(=O)CC(=O)N(C)C
Structural Class	1,3-Diamide (Malonamide derivative)

Structural Visualization (Graphviz)[1]

The following diagram illustrates the functional connectivity and the chelation "pocket" formed by the two carbonyl oxygens, which is critical for metal binding.



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Caption: Structural connectivity of TMMA highlighting the bidentate coordination mechanism where carbonyl oxygens act as hard Lewis bases for metal chelation.

Part 2: Critical Physical Properties[1]

For process engineers and experimentalists, the following properties dictate how TMMA behaves in a reactor or extraction column.

Thermodynamic & Transport Data[1]

Property	Value	Operational Implication
Physical State (20°C)	Liquid (Colorless to pale yellow)	Easy to pump/meter; no dissolution step required for neat usage.[1]
Melting Point	~23–25°C	Critical Caution: It sits right at room temperature.[1] It may supercool or solidify in HVAC-controlled labs.[1] Mild heating is recommended before dispensing.[1]
Boiling Point	268°C (760 mmHg) / 160°C (10 mmHg)	High boiling point makes it suitable for high-temp reactions but difficult to remove via standard rotary evaporation.[1] Vacuum distillation is required.[1]
Density	1.035 – 1.10 g/cm ³	Phase Separation: Density is very close to water (1.0 g/cm ³). [1] In solvent extraction, this requires a diluent (e.g., dodecane) to lower organic phase density and ensure rapid phase disengagement.[1]
Refractive Index ()	1.462	Use this for quick purity checks.[1] Significant deviation (>±0.002) indicates water absorption or hydrolysis.[1]
Flash Point	113°C	Classified as a Class IIIB combustible liquid.[1] Low fire risk under standard lab conditions.[1]

Solubility Profile

- Water: Soluble.[1][2] (The short methyl chains do not provide enough lipophilicity to overcome the polarity of the diamide core).
- Chlorinated Solvents (CH_2Cl_2 , CHCl_3): Highly Soluble.[1]
- Aliphatic Hydrocarbons (Hexane, Dodecane): Limited solubility.[1] Note: This is why long-chain analogues (like DMDOHEMA) are used in industrial extraction; TMMA requires a phase modifier or polar diluent to stay in the organic phase if contacted with water.

Part 3: Synthesis & Purification Protocol

While TMMA is commercially available, in-house synthesis is often required to ensure the absence of mono-amide impurities which can alter binding kinetics.

Reaction Logic

The most robust synthesis utilizes the aminolysis of diethyl malonate or the Schotten-Baumann reaction of malonyl dichloride. The Malonyl Dichloride route is preferred for speed and yield, provided moisture is strictly excluded.[1]

Reaction Equation:

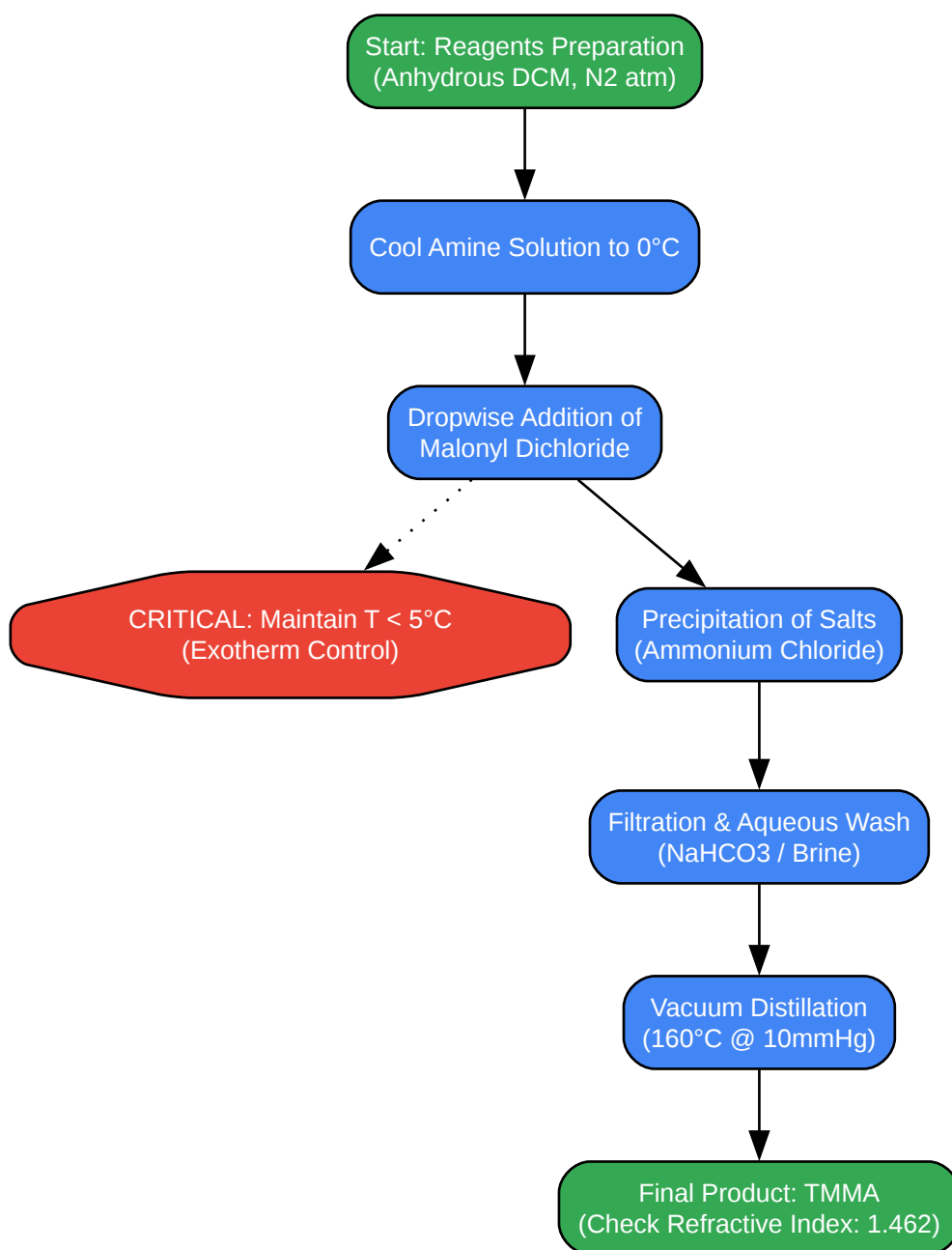
[1]

Step-by-Step Protocol

- Setup: Flame-dry a 500 mL 3-neck round bottom flask. Equip with a dropping funnel, N_2 inlet, and a thermometer.[1]
- Solvent Charge: Add anhydrous Dichloromethane (DCM, 200 mL) and Dimethylamine (excess, 4.0 eq) or use a commercially available Dimethylamine solution in THF. Cool to 0°C . [1][3]
- Addition: Dissolve Malonyl Dichloride (1.0 eq) in DCM (50 mL). Add dropwise to the amine solution over 60 minutes.
 - Why? The reaction is highly exothermic.[1] Keeping $T < 5^\circ\text{C}$ prevents decomposition of the acid chloride and minimizes side reactions.[1]

- Workup:
 - Allow to warm to Room Temp (RT) and stir for 2 hours.
 - Filtration: Filter off the dimethylammonium chloride salt precipitate.[\[1\]](#)
 - Washing: Wash the organic filtrate with saturated NaHCO_3 (remove acid traces) and Brine.[\[1\]](#)
- Purification (Distillation):
 - Dry over MgSO_4 , filter, and concentrate.[\[1\]](#)
 - Crucial Step: Perform vacuum distillation.[\[1\]](#) Collect the fraction boiling at $\sim 135\text{--}140^\circ\text{C}$ @ 12 mmHg.[\[1\]](#)
 - Purity Check: Product should be a clear oil.[\[1\]](#) If yellow, redistill.[\[1\]](#)

Synthesis Workflow (Graphviz)[\[1\]](#)



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Caption: Operational workflow for the synthesis of TMMA via the acid chloride route, emphasizing thermal control points.

Part 4: Application in Actinide Extraction

The primary research utility of TMMA is as a neutral solvating extractant.[1]

Mechanism of Action

TMMA operates via a solvation mechanism.^[1] In high nitric acid concentrations, the carbonyl oxygens coordinate to the metal center, while the nitrate ions act as counter-anions to maintain charge neutrality.

Extraction Equilibrium:

Experimental Considerations

- Stoichiometry: Typically,

or

depending on the diluent and metal ionic radius.^[1]
- Third Phase Formation: Because TMMA is somewhat polar and the complexes are highly polar, "Third Phase Formation" (splitting of the organic phase into a light diluent-rich phase and a heavy complex-rich phase) is a risk.
- Mitigation: If using aliphatic diluents (dodecane), a Phase Modifier (e.g., Octanol or TBP) is often required to maintain solubility of the metal-TMMA complex.^[1]

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